

Propargite mammalian toxicity comparative assessment

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Compound Focus: Propargite

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Propargite Mammalian Toxicity Profile

Propargite is an acaricide first introduced in the 1960s for controlling mites on various crops [1] [2]. The following table summarizes its key toxicological properties:

Toxicity Parameter	Findings and Data	Source/Study Details
Acute Toxicity (Oral)	Low to moderate toxicity. Rat LD ₅₀ : ~1,000 - 4,000 mg/kg [3].	-
Acute Toxicity (Dermal)	Low to moderate toxicity. Rat LD ₅₀ : 250 mg/kg (male), 680 mg/kg (female); Rabbit LD ₅₀ : >3,000 mg/kg [3].	-
Irritation	Strong skin and eye irritant. Causes erythema, edema, and eschar formation in rabbits [3].	A study noted its potential to cause chemical burns and dermatitis in handlers [3].
Sensitization	Not classified as a sensitizer under tested conditions [3].	A modified Buehler test found it was not a sensitizer, though the study had some technical deficiencies [3].

Toxicity Parameter	Findings and Data	Source/Study Details
Mode of Action (MoA)	Inhibitor of mitochondrial ATP synthase (IRAC MoA Group 12C) [1] [3]. Also an inhibitor of monoamine oxidase (MAO) [3].	Non-systemic acaricide with contact action; inhibits oxidative phosphorylation [1].
Chronic Toxicity & Carcinogenicity	A NOAEL of 15 mg/kg bw/day was established from a multi-generation reproductive toxicity study [2].	An ADI of 0-0.15 mg/kg bw was established by the 1982 Joint FAO/WHO Meeting [2]. The EPA has classified it as a "forever chemical" under certain criteria, including carcinogenicity [1].
Toxicokinetics	Absorbed via GI tract and skin. Undergoes hydrolysis at the sulfite ester followed by oxidation/hydroxylation. Eliminated in urine and feces [3].	In rats, a single oral dose was largely excreted within 96 hours. Dermal absorption rates varied (2-33%) depending on formulation and exposure time [2].

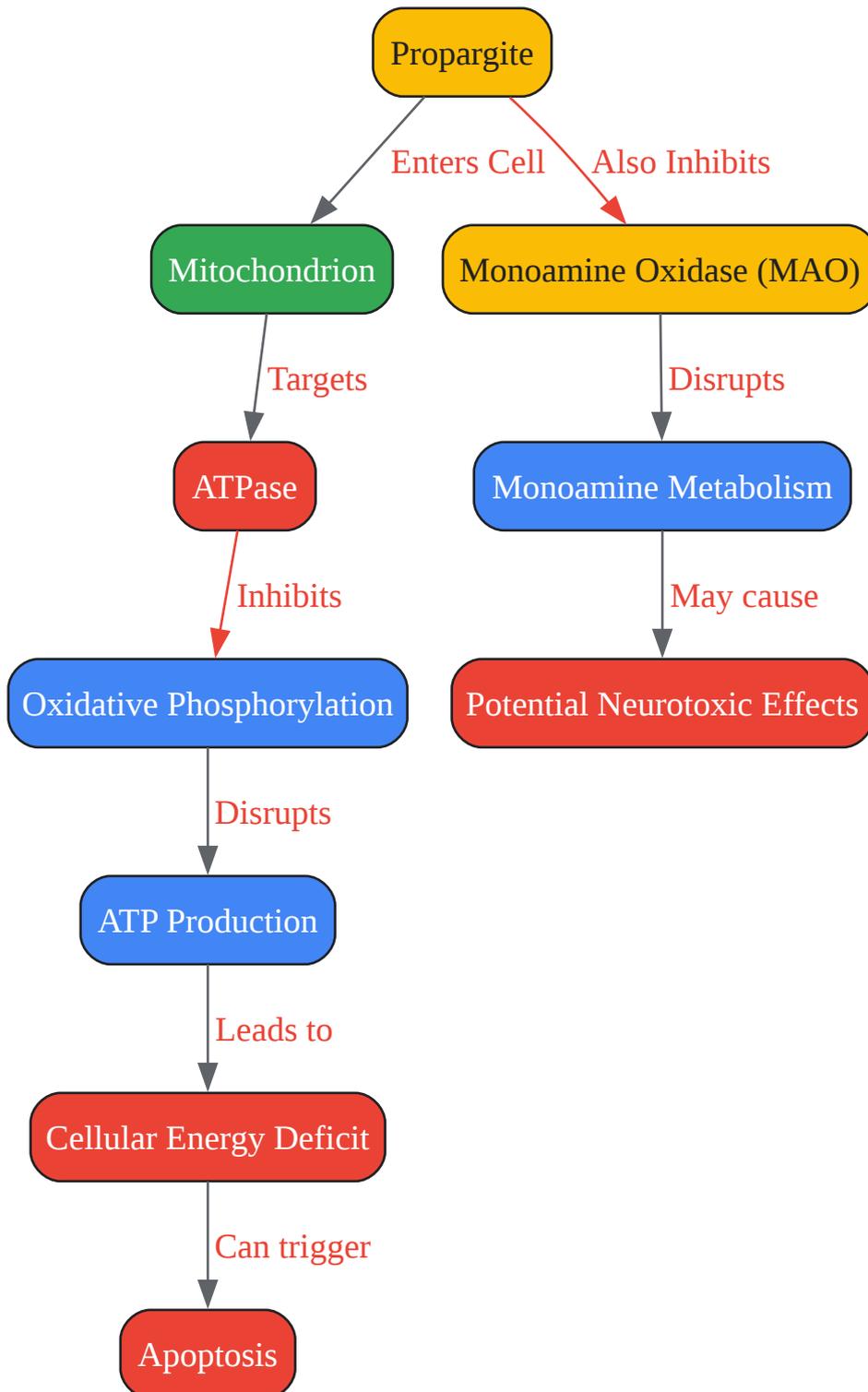
Detailed Experimental Data and Protocols

The toxicological profile above is supported by specific studies, some of which detail the experimental methodologies.

- Acute Dermal Toxicity Study (Protocol):** A study involved applying technical-grade [¹⁴C]propargite to the clipped skin of male Sprague-Dawley rats at doses of 0.05, 0.5, or 5.0 mg/kg. The material was left on the skin for 0, 2, 4, 8, or 24 hours. For exposures under 24 hours, the application site was washed with soap and water afterward. Animals were observed, and excreta were collected to determine absorption and excretion rates [2].
- Multigeneration Reproductive Toxicity (Key Study):** This was a pivotal study for risk assessment. The 1999 Joint FAO/WHO Meeting noted that a NOAEL of 15 mg/kg bw per day from a multigeneration reproductive toxicity study was used to establish an Acceptable Daily Intake (ADI) [2]. An earlier 1982 Joint Meeting had established an ADI of 0-0.15 mg/kg bw based on this NOAEL and a safety factor of 100 [2].

Mechanism of Action: Signaling Pathway

Propargite's primary mode of action is the disruption of energy production in mitochondria. The diagram below illustrates this signaling pathway and its cellular consequences.



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Propargite's Mitochondrial Toxicity Pathway

This diagram shows the cascade of events following **propargite** exposure. The core mechanism is the inhibition of mitochondrial ATP synthase (Complex V), which disrupts oxidative phosphorylation and leads to a critical failure of cellular energy production [1] [3]. This can ultimately result in cell death. A secondary, but notable, mechanism is the inhibition of monoamine oxidase (MAO), an enzyme critical for neurotransmitter metabolism, which may contribute to neurotoxic effects [3].

Comparative Assessment with Alternatives

While a full quantitative comparison with many modern acaricides is not available in the search results, one study provides a direct efficacy comparison on a target species, which can be informative.

- **Efficacy Against Two-Spotted Spider Mite (*Tetranychus urticae*):** A study evaluated the lethal concentration (LC₅₀) of several acaricides against adult spider mites. The toxicity ranking was as follows [4]:
 - Abamectin (LC₅₀ = **0.39 ppm**)
 - Fenpyroximate (LC₅₀ = **5.67 ppm**)
 - Spiromesifen (LC₅₀ = **12.53 ppm**)
 - Chlorfenapyr (LC₅₀ = **32.24 ppm**)
 - **Propargite** (LC₅₀ = **77.05 ppm**)
 - Dicofol (LC₅₀ = **146.65 ppm**)

This data shows that against this specific pest, **propargite** was less potent than several newer acaricides but more potent than dicofol, an older compound [4]. It is crucial to note that this data reflects toxicity to the target pest, not mammalian toxicity.

Gaps and Research Notes

It is important to contextualize this information for a professional audience:

- **Data Currency:** Much of the core mammalian toxicology data, including the studies cited by the WHO, are several decades old [2]. Modern toxicological methods may provide new insights.

- **Regulatory Status:** **Propargite** is **not approved** under the current EC Regulation 1107/2009 [1]. It is also flagged as a "forever chemical" under certain hazard-based criteria due to its potential for high aquatic toxicity, bioaccumulation, and carcinogenicity classification [1].
- **Comparative Data:** A comprehensive mammalian toxicity comparison table with modern acaricides (like spiroticlofen, cyenopyrafen, etc.) could not be constructed from the available search results. The provided efficacy data is for target pests, not mammals [4].

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References

1. (Ref: ENT 27226) Propargite [sitem.herts.ac.uk]
2. Toxicological evaluations [inchem.org]
3. Propargite - an overview | ScienceDirect Topics [sciencedirect.com]
4. Comparative toxicities of novel and conventional ... [sciencedirect.com]

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